

Personal protective equipment for handling (±)-NBI-74330

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Compound of Interest

Compound Name: (±)-NBI-74330

Cat. No.: B15611200

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Essential Safety and Handling Guide for (±)-NBI-74330

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of the CXCR3 antagonist, **(±)-NBI-74330**. This document provides critical safety and logistical information to ensure the well-being of laboratory personnel and the integrity of research. Adherence to these guidelines is paramount when working with this potent research chemical.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **(±)-NBI-74330** was not directly retrievable in the search, standard laboratory precautions for handling potent, biologically active compounds of unknown comprehensive toxicity should be strictly followed. The following table summarizes the recommended PPE.

PPE Category	Item	Specifications & Use
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory to protect against splashes or airborne particles.
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are a standard choice. Double gloving is recommended when handling the pure compound or concentrated solutions. Change gloves immediately if contaminated.
Body Protection	Laboratory Coat	A fully buttoned lab coat must be worn to protect skin and clothing from contamination.
Respiratory Protection	Fume Hood or Ventilated Enclosure	All handling of the solid compound and preparation of stock solutions should be performed in a certified chemical fume hood to prevent inhalation of any dust or aerosols.

Operational Plan: Step-by-Step Handling Protocol

This section outlines the procedural, step-by-step guidance for the safe handling of **(±)-NBI-74330** from receipt to experimental use.

2.1. Receiving and Storage

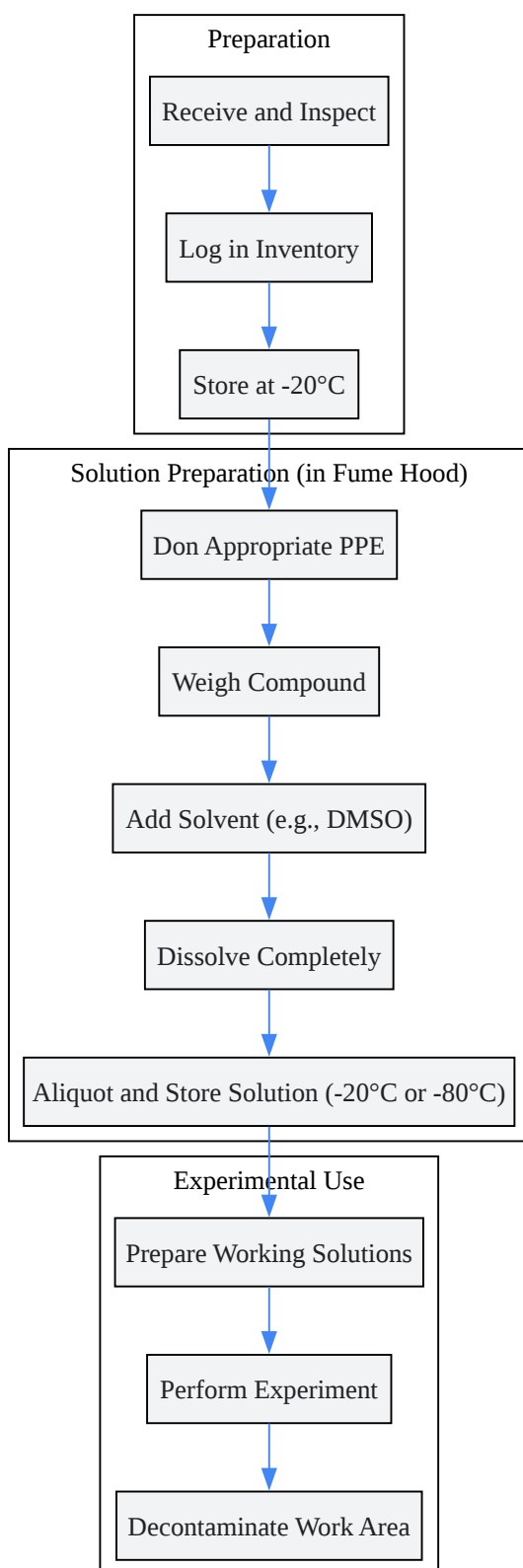
- Upon receipt, visually inspect the container for any damage or leaks.
- Log the compound into the laboratory's chemical inventory.
- Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials. Recommended storage is at -20°C for long-term stability.^[1]

2.2. Preparation of Stock Solutions

- Don appropriate PPE: laboratory coat, safety glasses, and double nitrile gloves.
- Work in a fume hood: Perform all weighing and solvent addition steps inside a certified chemical fume hood.
- Weighing: Carefully weigh the desired amount of **(±)-NBI-74330** powder.
- Solubilization: **(±)-NBI-74330** is soluble in DMSO. Slowly add the required volume of dimethyl sulfoxide (DMSO) to the powder to achieve the desired stock concentration.
- Mixing: Gently vortex or sonicate the solution until the compound is fully dissolved.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use vials to minimize freeze-thaw cycles. Store stock solutions at -20°C or -80°C.^[1]

2.3. Use in Experiments

- When diluting the stock solution to working concentrations, continue to wear all recommended PPE.
- Clearly label all tubes and plates containing **(±)-NBI-74330**.
- After use, decontaminate all surfaces and equipment that may have come into contact with the compound.



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Figure 1. A workflow diagram for the safe handling of **(±)-NBI-74330**.

Disposal Plan

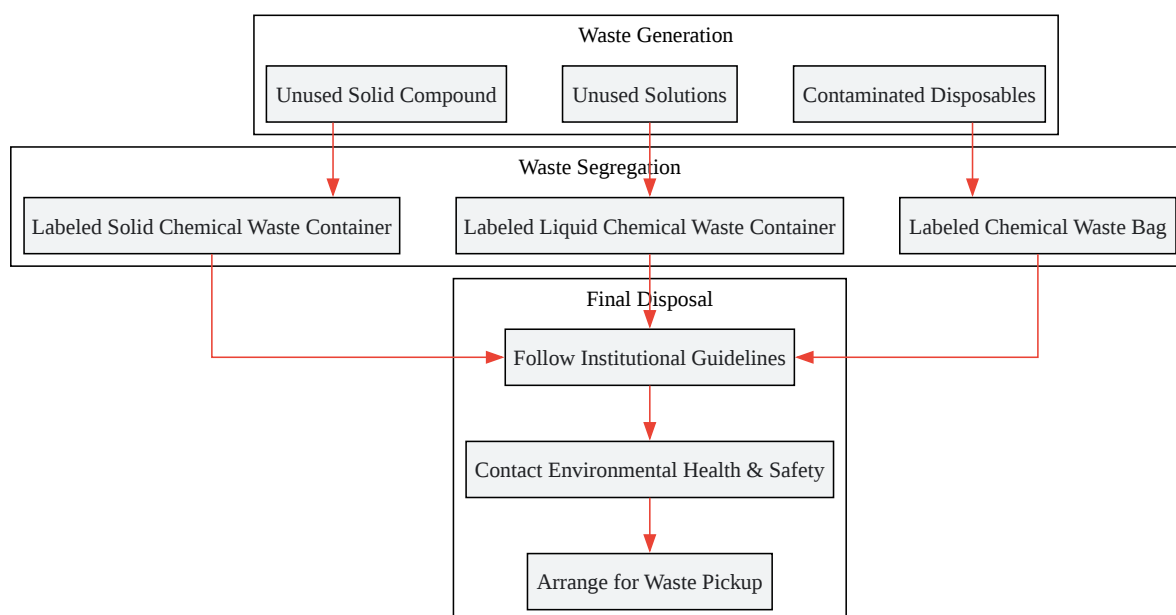
Proper disposal of **(±)-NBI-74330** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

3.1. Waste Segregation

- Solid Waste: Unused or expired solid **(±)-NBI-74330** should be collected in a clearly labeled, sealed container for chemical waste.
- Liquid Waste: Unused solutions of **(±)-NBI-74330** and the first rinse of any contaminated glassware should be collected in a labeled container for hazardous chemical waste.
- Contaminated Labware: Disposable items such as pipette tips, tubes, and gloves that have come into contact with **(±)-NBI-74330** should be collected in a designated, sealed waste bag for chemical waste.

3.2. Disposal Procedure

- All waste streams must be clearly labeled with the chemical name and hazard classification.
- Follow your institution's specific guidelines for the disposal of chemical waste.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the segregated waste.
- Do not dispose of **(±)-NBI-74330** or its solutions down the drain.



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Figure 2. A workflow diagram for the proper disposal of **(±)-NBI-74330** waste.

By adhering to these safety and logistical guidelines, researchers can minimize risks and create a safe working environment when handling **(±)-NBI-74330**. Always consult your institution's specific safety protocols and the full Safety Data Sheet for the most comprehensive information.

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References

- 1. medchemexpress.com [medchemexpress.com]
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